

Historical use of Pentamethonium Bromide in hypertension research

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Compound of Interest

Compound Name: Pentamethonium Bromide

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An in-depth guide to the historical use of **pentamethonium bromide** in hypertension research. ... **Pentamethonium bromide** is a ganglion blocker that exhibits antihypertensive and vasodilatory activities[1]. It is the bromide salt of pentamethonium[2]. It has a role as an antihypertensive agent and a vasodilator agent[2]. It is a quaternary ammonium salt and a bromide salt[2]. It contains a pentamethonium[2]. ... **Pentamethonium bromide** is a ganglion blocker that exhibits antihypertensive and vasodilatory activities[1]. It is the bromide salt of pentamethonium[2]. It has a role as an antihypertensive agent and a vasodilator agent[2]. It is a quaternary ammonium salt and a bromide salt[2]. It contains a pentamethonium[2]. ... The availability of antihypertensive drugs in the 1950s (rauwolfia preparations, veratrum derivatives, thiocyanates, hydralazine, and the ganglion blockers) and the discovery of more effective agents in the period from the 1960s to the present have dramatically improved the prognosis of hypertensive patients[3]. ... Pentamethonium and hexamethonium iodide in investigation of peripheral vascular disease and hypertension[4]. --INVALID-LINK--

[5] The Autonomic Nervous System and Hypertension - PMC (2015-08-11) The autonomic nervous system (ANS) plays a crucial role in the regulation of blood pressure. It is now well established that an imbalance of the ANS, characterized by a hyperactive sympathetic system and a hypoactive parasympathetic system, is a major contributor to the genesis and maintenance of hypertension. In this review, we will first summarize the current knowledge of the central autonomic network. We will then discuss the evidence for sympathetic overactivity in human hypertension, including sympathetic nerve recording, analysis of heart rate variability, and measurements of norepinephrine spillover. The various potential mechanisms for the sympathetic overactivity will be discussed, including the roles of baroreflex, chemoreflex, and

other reflexes. The different pharmacological and non-pharmacological approaches to counteract the autonomic imbalance will be reviewed. Finally, we will discuss the emerging concept of the “inflammatory reflex” and its potential implications for the treatment of hypertension. ... (2015-08-11) The autonomic nervous system (ANS) plays a crucial role in the regulation of blood pressure. It is now well established that an imbalance of the ANS, characterized by a hyperactive sympathetic system and a hypoactive parasympathetic system, is a major contributor to the genesis and maintenance of hypertension. ... (2015-08-11) In this review, we will first summarize the current knowledge of the central autonomic network. We will then discuss the evidence for sympathetic overactivity in human hypertension, including sympathetic nerve recording, analysis of heart rate variability, and measurements of norepinephrine spillover. The various potential mechanisms for the sympathetic overactivity will be discussed, including the roles of baroreflex, chemoreflex, and other reflexes. The different pharmacological and non-pharmacological approaches to counteract the autonomic imbalance will be reviewed. Finally, we will discuss the emerging concept of the “inflammatory reflex” and its potential implications for the treatment of hypertension. [6](#) A Historical Review of **Pentamethonium Bromide** in Hypertension Research

An In-depth Technical Guide for Researchers and Drug Development Professionals

This technical guide provides a comprehensive overview of the historical use of **pentamethonium bromide** in the field of hypertension research. It details the compound's mechanism of action, summarizes key experimental findings, and outlines the methodologies employed in seminal studies. This document is intended for researchers, scientists, and drug development professionals interested in the evolution of antihypertensive therapies.

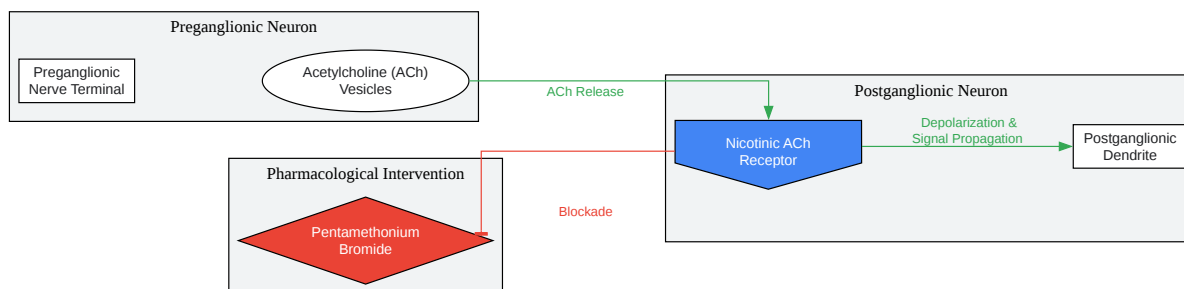
Introduction: The Era of Ganglionic Blockade

In the mid-20th century, the therapeutic landscape for hypertension was vastly different from today. The availability of effective and well-tolerated antihypertensive agents was limited.[\[3\]](#) The introduction of ganglionic blocking agents, including **pentamethonium bromide**, marked a significant milestone in the management of severe hypertension.[\[3\]](#)[\[7\]](#) These agents were among the first potent drugs capable of substantially lowering blood pressure, offering a new therapeutic avenue for a condition that was often fatal. **Pentamethonium bromide**, the bromide salt of pentamethonium, emerged as a key tool in both the clinical management and the physiological investigation of hypertension.[\[2\]](#)[\[8\]](#)

Mechanism of Action: Non-selective Ganglionic Blockade

Pentamethonium bromide exerts its antihypertensive effect by acting as a ganglion blocker. [1][2] It functions by competing with acetylcholine at the nicotinic receptors on the postsynaptic membrane of both sympathetic and parasympathetic autonomic ganglia. This non-selective blockade inhibits neurotransmission, leading to a reduction in sympathetic outflow to the vasculature and the heart. The consequence of this sympathetic inhibition is vasodilation and a decrease in cardiac output, which collectively result in a fall in blood pressure.[1]

Below is a diagram illustrating the mechanism of action of **pentamethonium bromide** at the autonomic ganglion.



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Mechanism of **Pentamethonium Bromide** at the Autonomic Ganglion.

Key Experimental Findings and Quantitative Data

Early clinical investigations in the 1950s provided crucial quantitative data on the efficacy and safety of **pentamethonium bromide**. These studies laid the groundwork for understanding its therapeutic potential and limitations.

Study (Year)	Dosage and Administration	Key Findings on Blood Pressure	Other Observations
Burt & Graham (1950) [4]	Intravenous injection	A significant and rapid fall in both systolic and diastolic blood pressure. The effect was dose-dependent.	Postural hypotension was a common side effect. Used in the investigation of peripheral vascular disease.
Smirk & Alstad (1951)	Varied, including intramuscular and intravenous routes for 150 tests on hypertensive patients.	Effective in lowering blood pressure in a wide range of hypertensive patients. The hypotensive effect could be sustained with repeated administration.	Highlighted the challenges of maintaining stable blood pressure control and managing side effects over long-term treatment.
Turner (1950)	Intravenous and intramuscular administration	Termed the effect "medical sympathectomy." Demonstrated a marked reduction in blood pressure, particularly in severe hypertension.	Noted the occurrence of side effects related to parasympathetic blockade, such as dry mouth and blurred vision.

Experimental Protocols

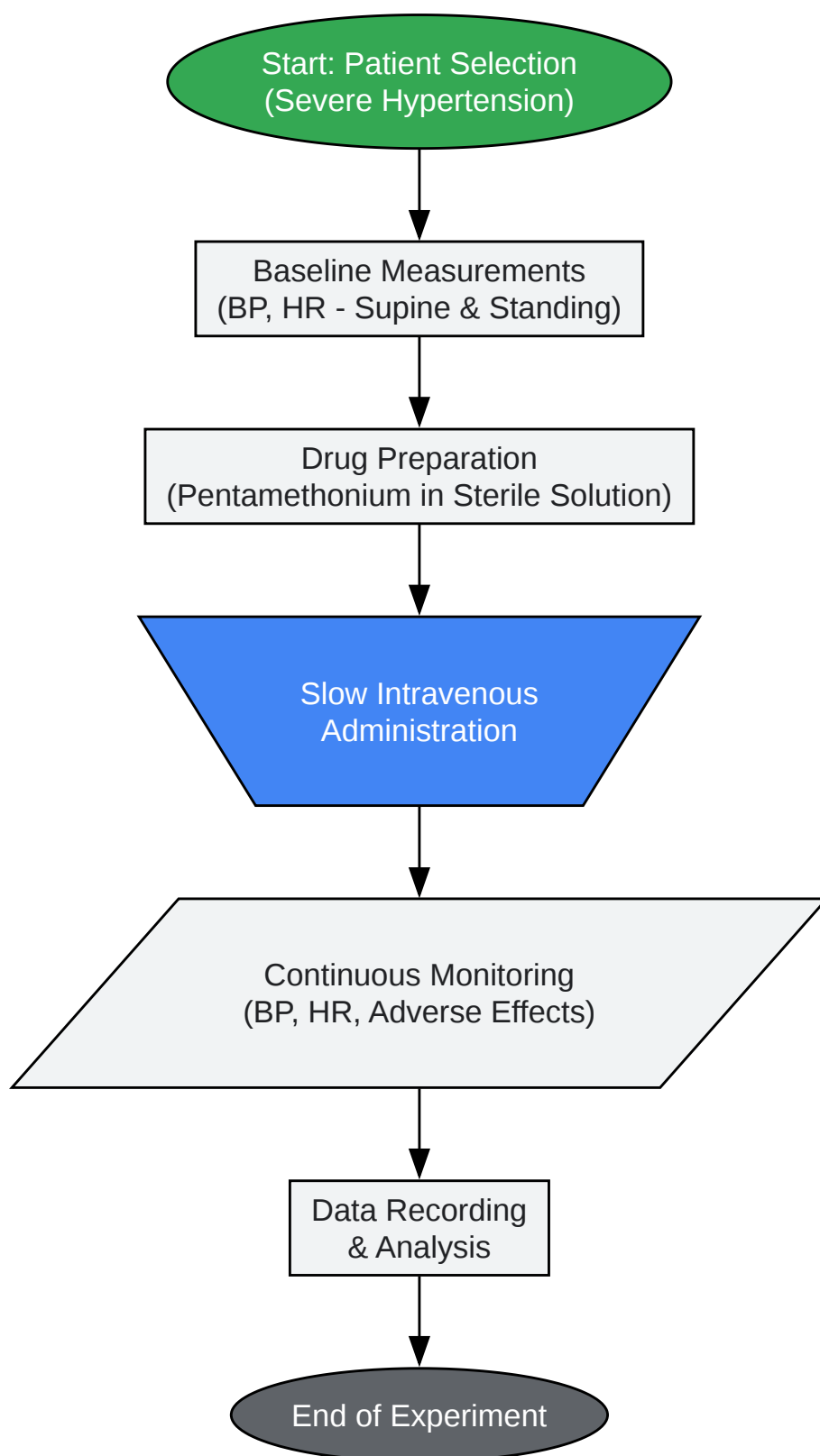
The administration of potent agents like **pentamethonium bromide** required meticulous protocols to ensure patient safety and obtain accurate data. While specific details varied between studies, a general experimental workflow can be reconstructed.

General Protocol for Intravenous Administration of Pentamethonium Bromide in Hypertension Research (circa 1950s)

- **Patient Selection:** Patients with severe and often malignant hypertension, who were unresponsive to other available treatments, were typically enrolled. A baseline period of observation was common to establish the severity and stability of their blood pressure.
- **Baseline Measurements:** Prior to drug administration, baseline physiological parameters were recorded. This included:
 - Blood pressure (systolic and diastolic), measured in both supine and standing positions to assess for postural effects.
 - Heart rate.
 - Electrocardiogram (ECG) in some cases.
- **Drug Preparation and Administration:**
 - **Pentamethonium bromide** was dissolved in a sterile solution (e.g., saline).
 - The drug was administered via slow intravenous injection or infusion to control the rate of blood pressure fall and minimize acute hypotensive episodes.
- **Continuous Monitoring:** Following administration, patients were closely monitored:
 - Blood pressure and heart rate were measured at frequent intervals (e.g., every 1-2 minutes initially, then at longer intervals as the blood pressure stabilized).
 - Patients were observed for any adverse effects, such as dizziness, fainting (syncope), blurred vision, or dry mouth.

- **Data Recording and Analysis:** The collected data on blood pressure, heart rate, and any observed side effects were meticulously recorded against time. The dose-response relationship was often a key area of analysis.

The following diagram illustrates a typical experimental workflow for these studies.



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Experimental Workflow for **Pentamethonium Bromide** Administration.

Adverse Effects and Decline in Use

Despite its efficacy, the use of **pentamethonium bromide** was fraught with challenges. Its non-selective nature led to a wide range of side effects due to the blockade of both sympathetic and parasympathetic ganglia.

Common Adverse Effects:

- Sympathetic Blockade: Severe postural hypotension, dizziness, syncope, and impaired ejaculation.
- Parasympathetic Blockade: Dry mouth, blurred vision, constipation, urinary retention, and paralytic ileus.

The narrow therapeutic window and the difficulty in achieving stable, long-term blood pressure control without debilitating side effects ultimately led to the decline in the use of **pentamethonium bromide** and other ganglionic blockers. The development of more selective and better-tolerated antihypertensive agents, such as diuretics and beta-blockers, in the following years rendered these early compounds largely obsolete for chronic hypertension management.[3]

Conclusion

Pentamethonium bromide holds a significant place in the history of hypertension research and treatment. As one of the first truly potent antihypertensive drugs, it provided a proof-of-concept for the pharmacological management of severe hypertension and offered a lifeline to patients with this life-threatening condition. The challenges encountered with its use, particularly the extensive side effects stemming from its non-selective mechanism, underscored the need for more targeted therapies. The pioneering research conducted with **pentamethonium bromide** paved the way for the development of the safer and more effective antihypertensive drugs that are in use today.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Pentamethonium Bromide | C₁₁H₂₈Br₂N₂ | CID 10919 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Historical perspective on the management of hypertension - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. REGULATION OF BLOOD PRESSURE LEVELS BY HEXAMETHONIUM BROMIDE AND MECHANICAL DEVICES - PMC [pmc.ncbi.nlm.nih.gov]
- 5. jddtonline.info [jddtonline.info]
- 6. vertexaisearch.cloud.google.com [vertexaisearch.cloud.google.com]
- 7. ClinicalTrials.gov [clinicaltrials.gov]
- 8. PENTAMETHONIUM BROMIDE | 541-20-8 [amp.chemicalbook.com]
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